

Analytical and Structural Profiling of 1-(4-Chlorophenyl)sulfonylazepane: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)sulfonylazepane

CAS No.: 339066-44-3

Cat. No.: B14166921

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Content Focus: Molecular Weight, Formula Validation, Synthesis, and Analytical Characterization

Executive Summary

The compound **1-(4-Chlorophenyl)sulfonylazepane** represents a highly versatile building block and pharmacophore in modern drug discovery. By fusing an azepane ring—a privileged seven-membered nitrogen heterocycle—with a 4-chlorobenzenesulfonyl moiety, this molecule occupies a unique three-dimensional chemical space. This whitepaper provides a rigorous technical deconstruction of its molecular formula ($C_{12}H_{16}ClNO_2S$) and molecular weight (273.78 g/mol), detailing the causality behind its synthetic assembly and the self-validating analytical workflows required for its structural confirmation.

Chemical Identity & Structural Deconstruction

Understanding the physicochemical properties of **1-(4-Chlorophenyl)sulfonylazepane** begins with a precise breakdown of its elemental composition. The molecule is a tertiary sulfonamide, meaning the nitrogen atom of the azepane ring is fully substituted, lacking an N-H proton. This structural feature dictates its chemical stability, metabolic resistance, and behavior under mass spectrometric ionization.

Fundamental Properties

- IUPAC Name: 1-(4-Chlorobenzenesulfonyl)azepane
- Molecular Formula: C₁₂H₁₆ClNO₂S
- Average Molecular Weight: 273.78 g/mol
- Monoisotopic Exact Mass: 273.0590 Da

Table 1: Elemental Composition & Isotopic Distribution

To validate the molecular formula, researchers must rely on the isotopic signature dictated by the presence of Chlorine and Sulfur. The natural abundance of ³⁷Cl (~24.2%) and ³⁴S (~4.2%) creates a highly specific isotopic pattern.

Element	Atom Count	Atomic Mass (Da)	Mass Contribution (Da)	Mass Fraction (%)
Carbon (C)	12	12.011	144.132	52.65%
Hydrogen (H)	16	1.008	16.128	5.89%
Chlorine (Cl)	1	35.450	35.450	12.95%
Nitrogen (N)	1	14.007	14.007	5.12%
Oxygen (O)	2	15.999	31.998	11.69%
Sulfur (S)	1	32.065	32.065	11.71%
Total	33	-	273.780	100.00%

Note: The theoretical M+2 peak in mass spectrometry will appear at approximately 36.5% the intensity of the monoisotopic[M+H]⁺ peak, serving as an internal validation metric for the C₁₂H₁₆ClNO₂S formula.

Synthetic Methodology & Mechanistic Causality

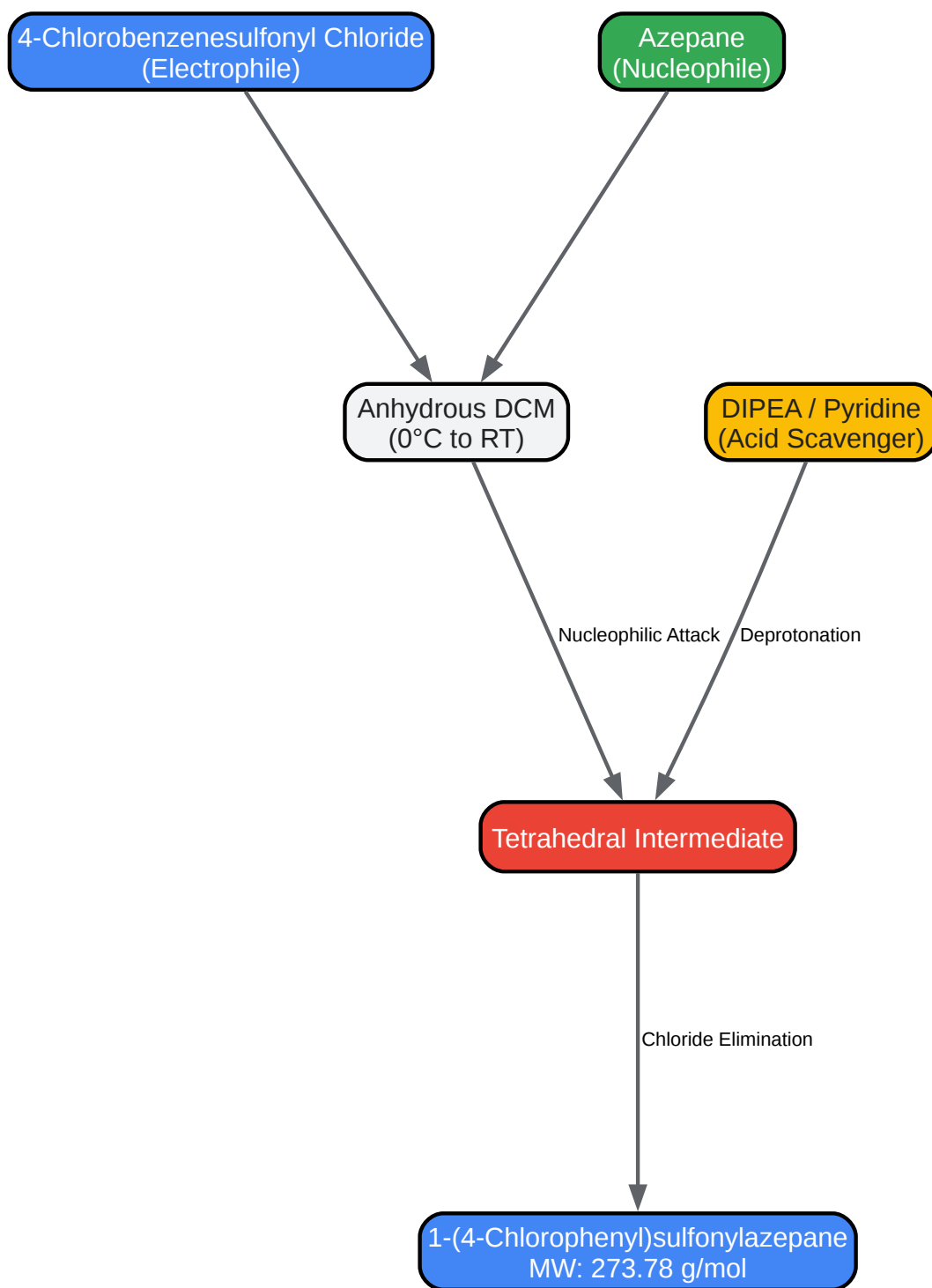
The synthesis of **1-(4-Chlorophenyl)sulfonylazepane** relies on a classic bimolecular nucleophilic substitution (S_N2-type) reaction at the sulfonyl center [1]. However, the specific experimental choices are driven by the chemical reactivity of the seven-membered azepane ring.

Protocol 1: Step-by-Step Synthesis Workflow

Objective: High-yield preparation of **1-(4-Chlorophenyl)sulfonylazepane** with built-in purity controls.

- Preparation of the Nucleophile: Dissolve 1.0 equivalent of azepane in anhydrous dichloromethane (DCM).
 - Causality: Anhydrous DCM prevents the competitive hydrolysis of the highly reactive sulfonyl chloride into an unreactive sulfonic acid.
- Addition of the Acid Scavenger: Add 1.5 equivalents of N,N-Diisopropylethylamine (DIPEA) to the solution.
 - Causality: As the reaction proceeds, HCl is generated. If unneutralized, HCl will protonate the azepane (forming an unreactive azepanium salt), halting the reaction. DIPEA is chosen over Triethylamine (TEA) because its steric hindrance prevents it from acting as a competing nucleophile.
- Electrophile Introduction: Cool the mixture to 0°C. Dropwise, add a solution of 4-chlorobenzenesulfonyl chloride (1.1 eq) in DCM.
 - Causality: The formation of the tetrahedral intermediate is exothermic. Cooling to 0°C suppresses side reactions and thermal degradation, ensuring kinetic control.

- Reaction Maturation: Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- Workup (Self-Validating Step): Wash the organic layer sequentially with 1M HCl (to remove unreacted azepane and DIPEA), saturated NaHCO_3 (to remove any hydrolyzed sulfonic acid), and brine. The selective solubility ensures that only the neutral tertiary sulfonamide remains in the organic phase.



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Workflow for the nucleophilic substitution synthesis of **1-(4-Chlorophenyl)sulfonylazepane**.

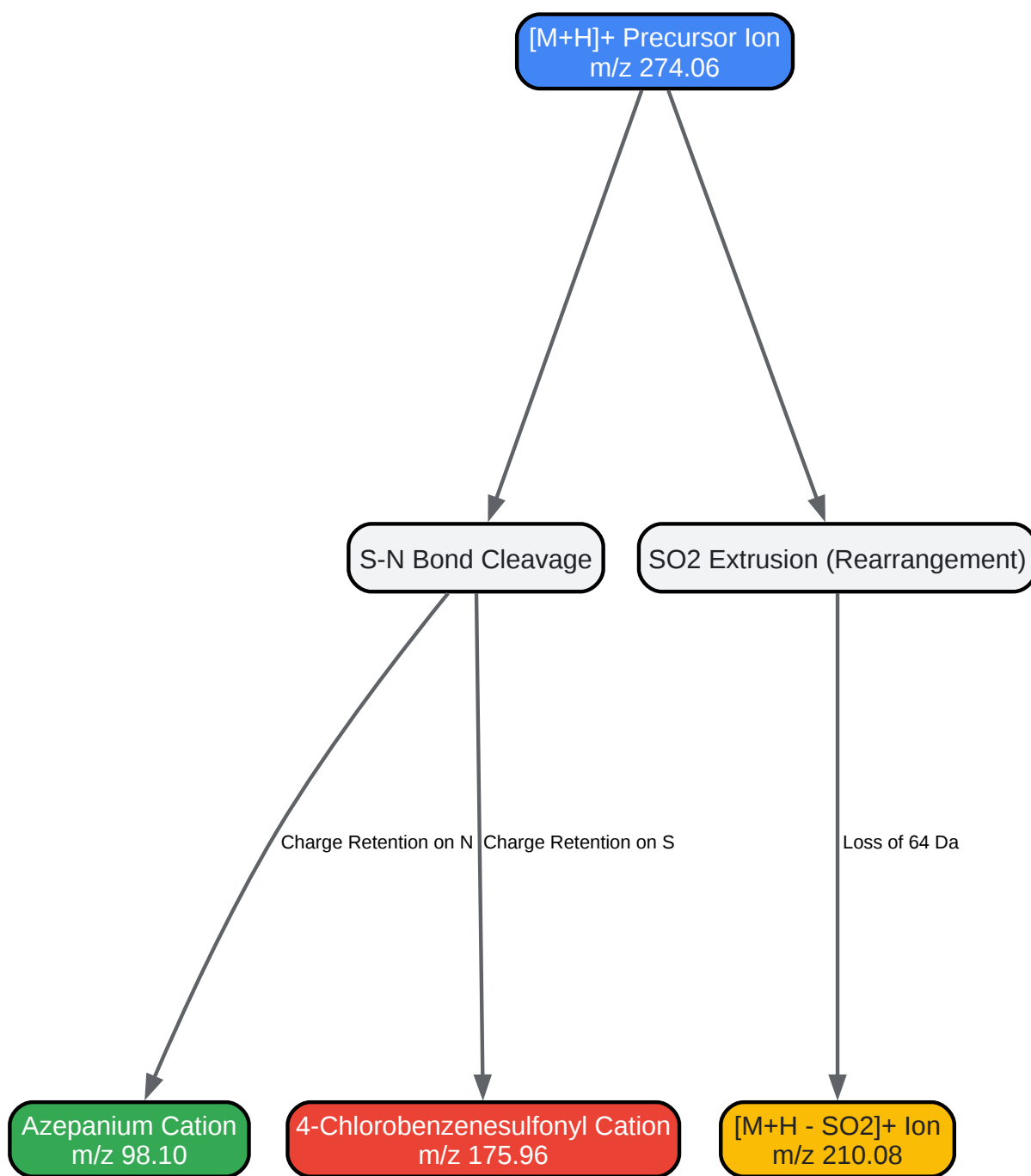
Analytical Validation: Mass Spectrometry & Isotopic Profiling

To definitively prove that the synthesized compound matches the formula $C_{12}H_{16}ClNO_2S$ and the molecular weight of 273.78 g/mol, High-Resolution Mass Spectrometry (HRMS) coupled with Liquid Chromatography (LC-MS) must be employed.

Because **1-(4-Chlorophenyl)sulfonylazepane** is a tertiary sulfonamide, it lacks an acidic N-H proton. Therefore, it will not readily ionize in Electrospray Ionization Negative (ESI-) mode. ESI Positive (ESI+) mode is mandatory, relying on the protonation of the sulfonamide oxygen or the azepane nitrogen [2].

Protocol 2: LC-MS/MS Analytical Validation

- Ionization: Subject the sample to ESI+ HRMS.
 - Validation: Locate the monoisotopic precursor ion $[M+H]^+$ at m/z 274.0668.
- Isotopic Pattern Verification: Analyze the M+2 peak at m/z 276.0638.
 - Causality: If the peak intensity is ~36.5% of the base peak, the presence of exactly one Chlorine and one Sulfur atom is mathematically confirmed. This acts as an internal, self-validating check against impurities.
- Collision-Induced Dissociation (CID): Isolate the m/z 274 precursor and apply collision energy (e.g., 20-30 eV).
 - Diagnostic Fragment 1 (m/z 98.10): Cleavage of the S-N bond with charge retention on the nitrogen yields the azepanium cation $[C_6H_{12}N]^+$.
 - Diagnostic Fragment 2 (m/z 174.96): S-N cleavage with charge retention on the sulfur yields the 4-chlorobenzenesulfonyl cation $[C_6H_4ClO_2S]^+$.
 - Diagnostic Fragment 3 (m/z 210.08): Extrusion of neutral SO_2 (loss of 64 Da). This intramolecular rearrangement is highly characteristic of arylsulfonamides featuring electron-withdrawing groups (like the 4-chloro substituent)[3].



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Electrospray ionization (ESI+) CID fragmentation pathways of the protonated sulfonamide.

Pharmacophoric Rationale in Drug Discovery

The specific combination of the $C_{12}H_{16}ClNO_2S$ formula is not arbitrary; it is a calculated design in medicinal chemistry.

While six-membered piperidines are ubiquitous, the seven-membered azepane ring introduces greater conformational flexibility and unique vector projections for substituents, allowing it to access previously unexplored three-dimensional chemical space[4]. When coupled with the arylsulfonamide moiety—a bioisostere for transition states in enzyme catalysis—the resulting **1-(4-Chlorophenyl)sulfonylazepane** scaffold becomes an ideal starting point for developing inhibitors targeting monoamine transporters, carbonic anhydrases, and neuropharmacological receptors [4][5]. The 4-chloro substitution specifically enhances lipophilicity and introduces the potential for halogen bonding within hydrophobic binding pockets.

References

- Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions Rapid Communications in Mass Spectrometry (via PubMed/NIH) URL:[[Link](#)][1]
- Fragmentation of aromatic sulfonamides in electrospray ionization mass spectrometry: elimination of SO(2) via rearrangement Rapid Communications in Mass Spectrometry (via PubMed/NIH) URL:[[Link](#)][2]
- Exploring Simple Drug Scaffolds from the Generated Database Chemical Space Reveals a Chiral Bicyclic Azepane with Potent Neuropharmacology Journal of Medicinal Chemistry (ACS Publications) URL:[[Link](#)][3]
- Pharmaceutical significance of azepane based motifs for drug discovery: A critical review European Journal of Medicinal Chemistry (via PubMed/NIH) URL:[[Link](#)][4]

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Sources

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